

Application of 3,3'-Dimethylbiphenyl in the Synthesis of Calamitic Liquid Crystals

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Compound of Interest

Compound Name: **3,3'-Dimethylbiphenyl**

Cat. No.: **B1664587**

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Introduction

3,3'-Dimethylbiphenyl serves as a versatile precursor in the synthesis of thermotropic liquid crystals, particularly those exhibiting calamitic (rod-like) mesophases. The non-coplanar nature of the biphenyl rings, induced by the methyl groups at the 3 and 3' positions, influences the packing and transition temperatures of the resulting liquid crystalline materials. This core structure can be chemically modified to introduce various mesogenic units, leading to materials with specific electro-optical properties. This document provides detailed protocols for the synthesis of a homologous series of calamitic liquid crystals derived from **3,3'-dimethylbiphenyl**, along with the characterization data of the key intermediates and final products.

The synthetic strategy involves a multi-step process commencing with the functionalization of the **3,3'-dimethylbiphenyl** core via Friedel-Crafts acylation, followed by a Baeyer-Villiger oxidation, hydrolysis, and subsequent esterification to yield the target liquid crystalline compounds.

Proposed Synthetic Pathway

The overall synthetic route from **3,3'-dimethylbiphenyl** to the target liquid crystals, **4,4'-bis(4-alkoxybenzoyloxy)-3,3'-dimethylbiphenyl**, is a four-step process. The initial Friedel-Crafts acylation introduces acetyl groups at the 4 and 4' positions of the biphenyl core. These ketone

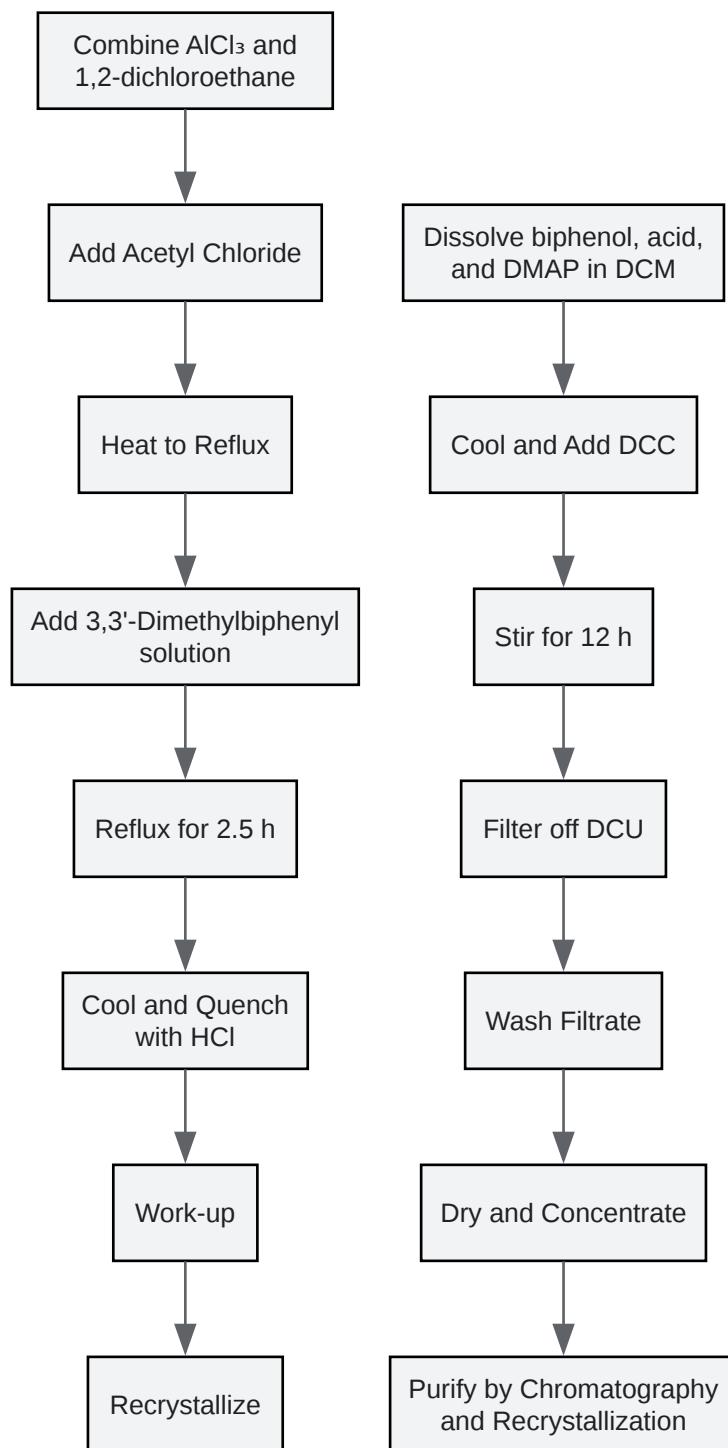
functionalities are then converted to ester linkages through a Baeyer-Villiger oxidation.

Subsequent hydrolysis of the resulting diacetate yields the key biphenol intermediate. Finally, esterification of this biphenol with various 4-alkoxybenzoic acids produces the desired homologous series of calamitic liquid crystals.

4-Alkoxybenzoic acid,
DCC, DMAP1. NaOH
2. HCl

m-CPBA

Acetyl Chloride,
AlCl₃

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